

Best practices for preparing AZ10606120 dihydrochloride stock solutions

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Compound of Interest

Compound Name: AZ10606120 dihydrochloride

Cat. No.: B1665886

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Technical Support Center: AZ10606120 Dihydrochloride

This technical support center provides best practices, troubleshooting guidance, and frequently asked questions for the handling and preparation of **AZ10606120 dihydrochloride** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is **AZ10606120 dihydrochloride** and what is its primary mechanism of action?

AZ10606120 dihydrochloride is a potent and selective antagonist for the P2X7 receptor (P2X7R), with an IC₅₀ of approximately 10 nM for human and rat receptors.[1][2] It functions as a negative allosteric modulator, binding to a site distinct from the ATP binding site on the P2X7 receptor.[3] This compound has been shown to have anti-depressant effects and can reduce tumor growth.[1]

Q2: What are the recommended solvents for dissolving **AZ10606120 dihydrochloride**?

The recommended solvents for preparing stock solutions of **AZ10606120 dihydrochloride** are Dimethyl Sulfoxide (DMSO) and water. It is reported to be insoluble in ethanol.[2] For in vivo studies, it has been formulated as a homogeneous suspension in CMC-Na.[2]

Q3: How should I store the solid compound and my prepared stock solutions?

- Solid Compound: The solid powder should be stored at -20°C for long-term stability (up to 3 years) or desiccated at room temperature.[2][4]
- Stock Solutions: Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[2] For long-term storage, store aliquots at -80°C for up to one year.[2] For shorter-term storage, -20°C for up to one month is recommended.[1]

Q4: Is **AZ10606120 dihydrochloride** compatible with PBS?

No, this product is not soluble in PBS solution and should not be dissolved in it for administration.[2]

Solubility Data

The solubility of **AZ10606120 dihydrochloride** in common laboratory solvents is summarized below. Please note that batch-to-batch variations in molecular weight due to hydration may slightly affect the volumes required for preparing stock solutions.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	49.55 - 99	100 - 199.8	Use of fresh, non-hygroscopic DMSO is recommended as moisture can reduce solubility.[2] Sonication may be required.[5]
Water	2 - 17	4.04 - 25	Sonication is recommended to aid dissolution.[1][5]
Ethanol	Insoluble	Insoluble	Not a recommended solvent.[2]

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol provides a step-by-step guide for preparing a 10 mM stock solution of **AZ10606120 dihydrochloride** using DMSO.

Materials:

- **AZ10606120 dihydrochloride** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated pipettes

Procedure:

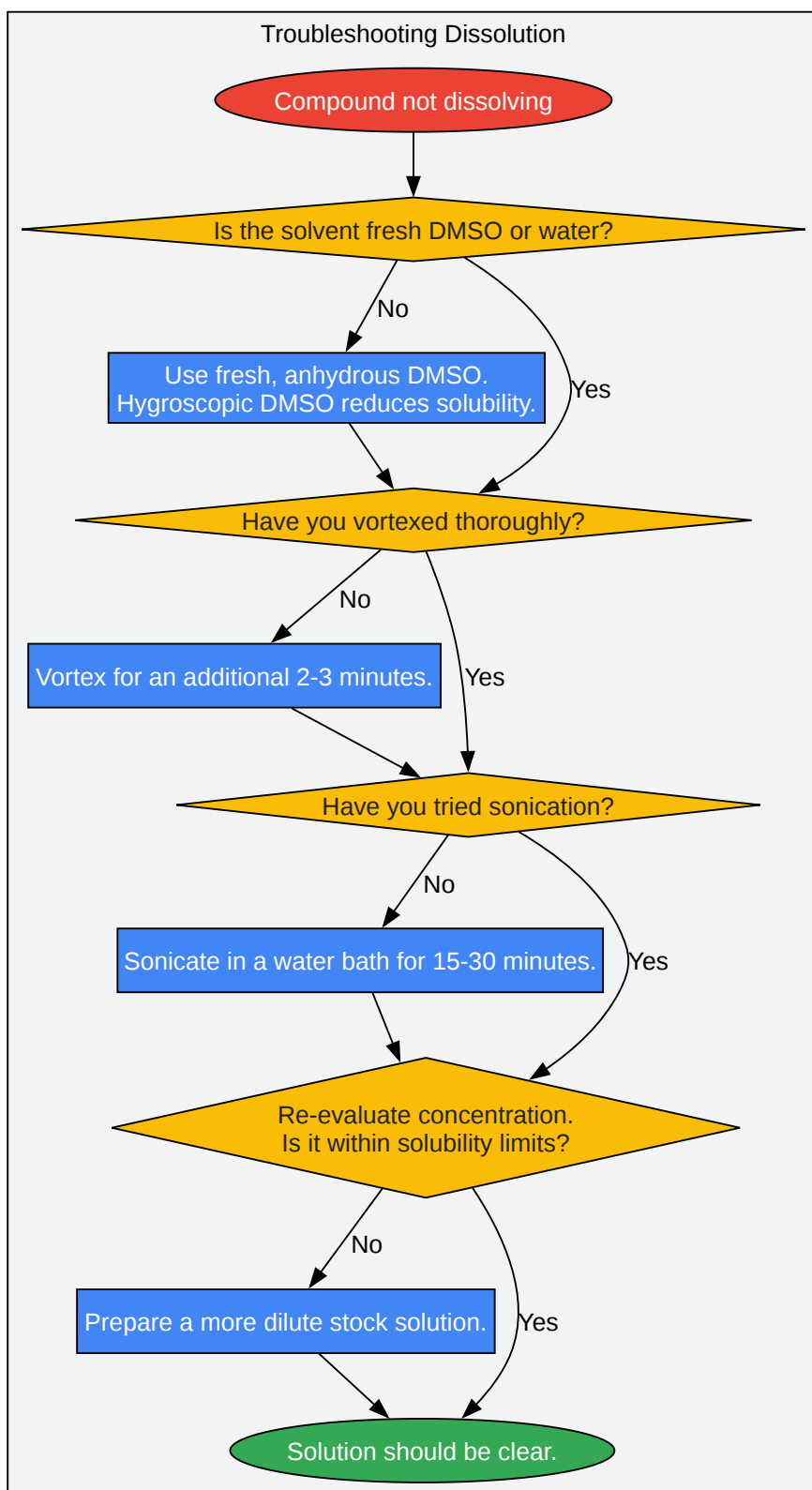
- **Equilibration:** Before opening, allow the vial of **AZ10606120 dihydrochloride** to equilibrate to room temperature for at least 60 minutes. This prevents condensation from forming on the compound.[6]
- **Weighing:** Accurately weigh the desired amount of **AZ10606120 dihydrochloride** powder in a suitable container. For example, to prepare 1 mL of a 10 mM solution (MW: 495.48 g/mol), you would need 4.95 mg of the compound.
- **Solvent Addition:** Add the calculated volume of fresh DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Dissolution:**
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.

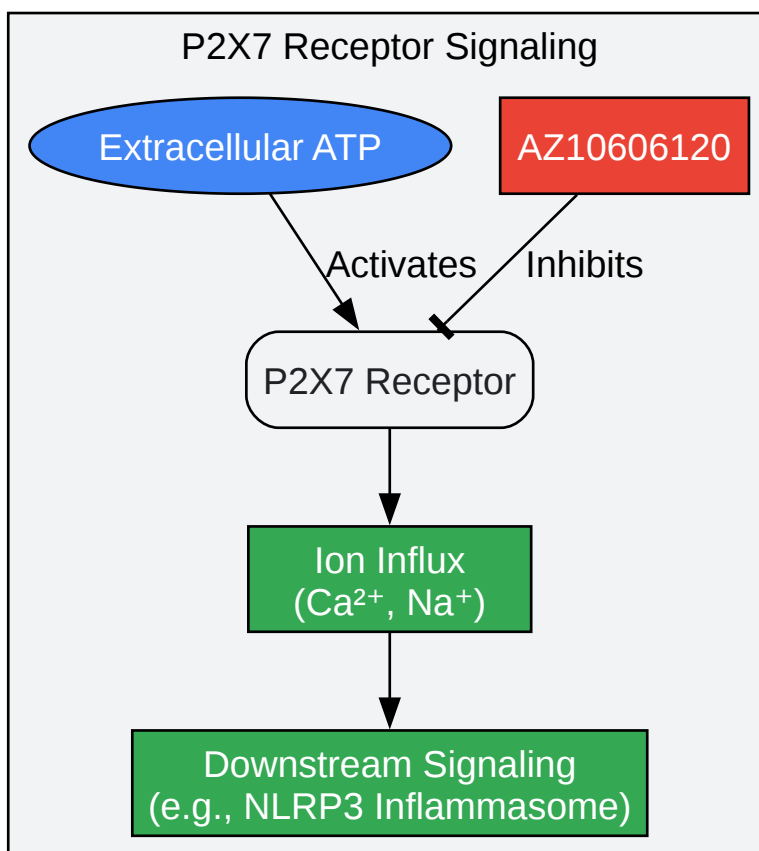
- If the compound is not fully dissolved, sonicate the solution in a water bath for 10-15 minutes.[\[5\]](#) Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once the compound is fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile vials.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month).[\[2\]](#)

Troubleshooting Guide

Issue 1: Difficulty Dissolving the Compound

If you encounter issues with dissolving **AZ10606120 dihydrochloride**, consider the following troubleshooting steps.





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